An In-depth Technical Guide to Ingenol-5,20-acetonide-3-O-angelate

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Compound of Interest

Compound Name:	*Ingenol-5,20-acetonide-3-O-angelate*
Cat. No.:	*B10862229*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ingenol-5,20-acetonide-3-O-angelate**, a key synthetic intermediate in the production of Ingenol Mebutate (Ingenol 3-angelate, PEP005). Ingenol Mebutate is a potent activator of Protein Kinase C (PKC) and is the active ingredient in FDA-approved treatments for actinic keratosis.[1][2][3][4] This document details the chemical properties, synthesis protocols, and biological significance of this compound and its derivatives.

Chemical Structure and Properties

Ingenol-5,20-acetonide-3-O-angelate is a diterpenoid and a derivative of ingenol, a natural product found in the sap of plants from the Euphorbia genus.[2][5] The acetonide group serves as a protecting group for the 5- and 20-hydroxyls of the ingenol core during synthesis.[1][6][7]

Table 1: Chemical and Physical Properties of **Ingenol-5,20-acetonide-3-O-angelate**

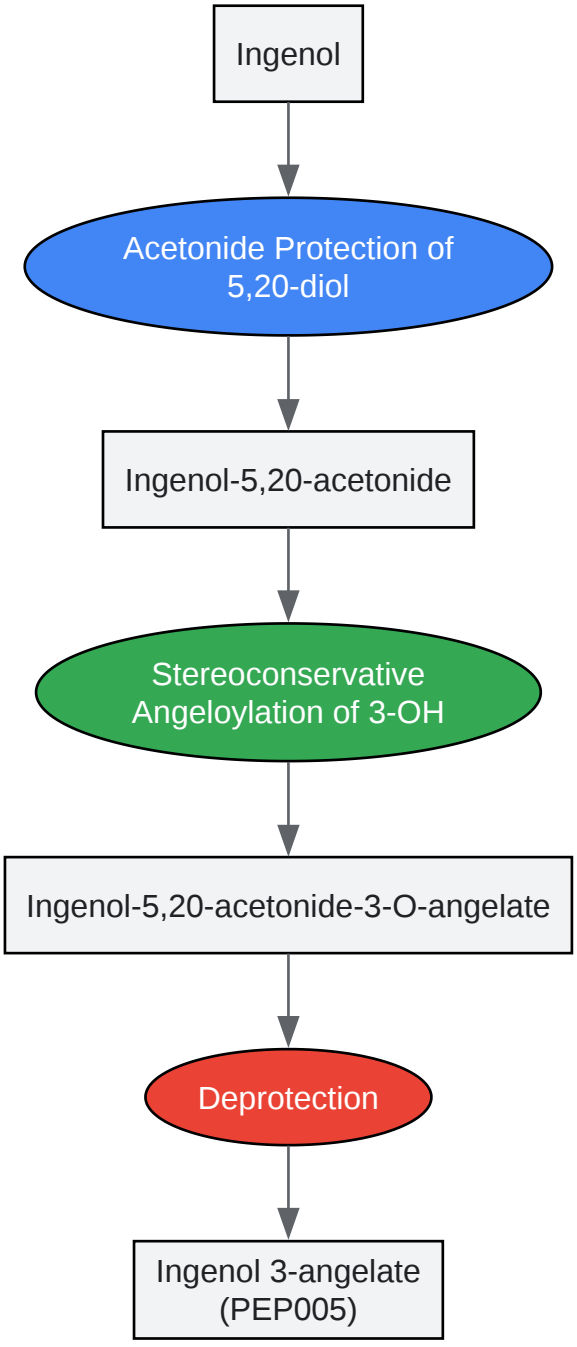
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Property	Value	Source
Molecular Formula	C28H38O6	[8][9][10]
Molecular Weight	470.60 g/mol	[8][9]
IUPAC Name	[(1S,4S,5S,6R,13S,14R,16R,18R)-5-hydroxy-3,8,8,15,15,18-hexamethyl-19-oxo-7,9-dioxapentacyclo[11.5.1.01,5.06,11.014,16]nonadeca-2,11-dien-4-yl] (Z)-2-methylbut-2-enoate	[8]
CAS Number	87980-68-5	[8][10][11]
SMILES	C/C=C(/C)\C(=O)O[C@H]1C(=C[C@@]23[C@@]1([C@H]4C(=C--INVALID-LINK--[C@H]5--INVALID-LINK--C[C@H]3C)COC(O4)(C)C)O)C	[8]
InChIKey	STFFIQHUWFISBB-YCAZZORDSA-N	[8]

Synthesis and Experimental Protocols

Ingenol-5,20-acetonide-3-O-angelate is a crucial intermediate in the semi-synthesis of Ingenol 3-angelate from the more readily available ingenol.[1][7] This synthetic strategy allows for the regioselective esterification of the 3-OH group.[1]

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Semisynthesis of Ingenol 3-angelate.

Experimental Protocol: Stereoconservative Angeloylation

A high-yielding method has been developed for the preparation of Ingenol 3-angelate via the Ingenol-5,20-acetonide intermediate, which avoids the isomerization of the angelate (Z-form) to

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the tiglate (E-form).[1][6]

Materials:

- Ingenol-5,20-acetonide
- Angelic anhydride
- Solvent (e.g., Pyridine, CH2Cl2, THF)
- Base (e.g., DMAP, LHMDS, NaHMDS, KHMDS)

Procedure:

- Dissolve Ingenol-5,20-acetonide in the chosen solvent at room temperature.
- If a base is used, add it to the solution. The choice of base and solvent significantly impacts the reaction's conversion rate and the ratio of angelate to tiglate.
- Add angelic anhydride (typically 1.2-1.5 equivalents) to the reaction mixture.
- Monitor the reaction progress using 1H NMR to determine conversion and the angelate/tiglate ratio.

Table 2: Summary of Reaction Conditions for Angeloylation

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Entry	Solvent	Base	Angelic Anhydride (equiv)	Conversion (%)	Angelate:Tiglate Ratio
1	Pyridine	Pyridine	1.5	60	98:2
2	CH2Cl2	DMAP (1.5 equiv)	1.5	80	98:2
3	THF	LHMDS (1.15 equiv)	1.2	>95	>98:2
4	THF	NaHMDS (1.15 equiv)	1.2	>95	>98:2
5	THF	KHMDS (1.15 equiv)	1.2	>95	>98:2

Data adapted from Jørgensen et al., Synlett 2012.[1]

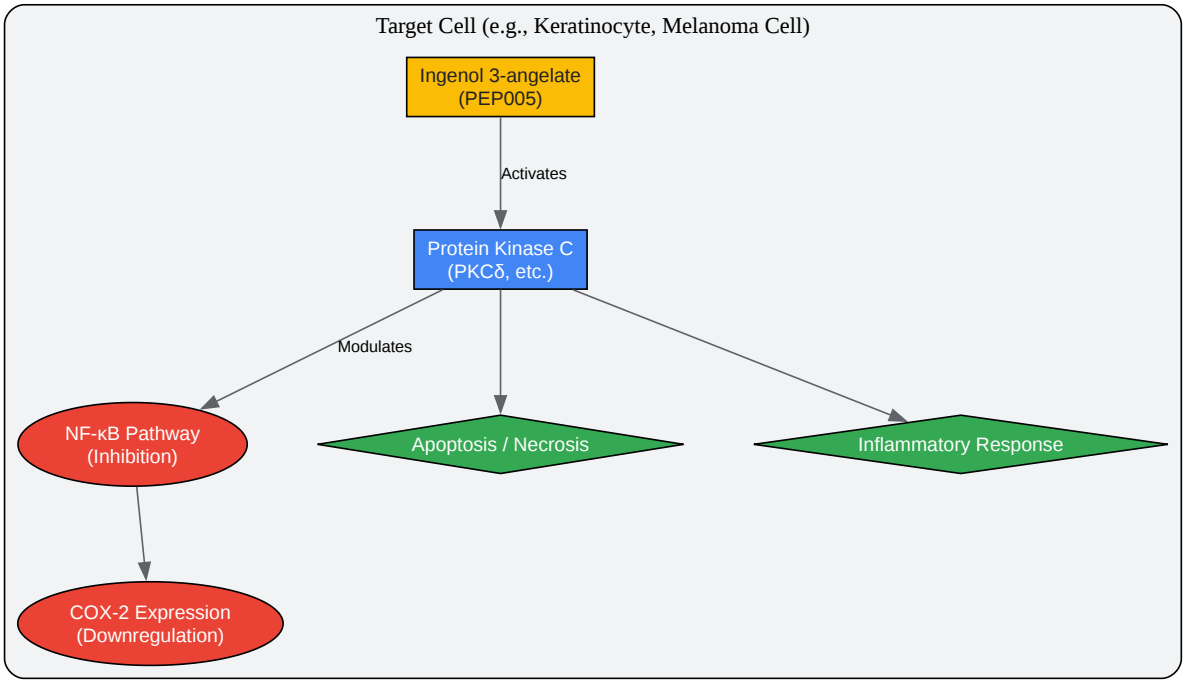
The use of HMDS bases in THF provides the highest conversion rates while maintaining excellent stereoselectivity.[1]

Biological Activity and Signaling Pathways

While **Ingenol-5,20-acetonide-3-O-angelate** is primarily a synthetic intermediate, its deprotected product, Ingenol 3-angelate (Ingenol Mebutate), exhibits significant biological activity. It is a potent, broad-spectrum activator of Protein Kinase C (PKC) isoenzymes.[2][12] This activation triggers a dual mechanism of action: direct induction of apoptosis in cancer cells and promotion of an inflammatory response that aids in wound healing.[1]

The signaling cascade initiated by Ingenol 3-angelate has been shown to involve the activation of PKCδ, which is crucial for the induction of apoptosis in malignant cells such as those in acute myelogenous leukemia.[2] Furthermore, studies have indicated that Ingenol 3-angelate can suppress tumor development by downregulating the NF-κB-Cox2 signaling pathway.[5]

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Signaling pathway of Ingenol 3-angelate.

Table 3: Biological Activity of Ingenol 3-angelate (PEP005)

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Parameter	Target	Value	Cell Line/System
Ki	PKC-α	0.3 nM	In vitro
Ki	PKC-β	0.105 nM	In vitro
Ki	PKC-γ	0.162 nM	In vitro
Ki	PKC-δ	0.376 nM	In vitro
Ki	PKC-ε	0.171 nM	In vitro
IC50	-	1.41 ± 0.255 nM	WEHI-231 cells
IC50	-	3.24 ± 2.01 nM	HOP-92 cells
IC50	-	11.9 ± 1.307 nM	Colo-205 cells
Data from MedchemExpress.[12]			

The potent, nanomolar activity of Ingenol 3-angelate underscores the importance of efficient synthetic routes, for which **Ingenol-5,20-acetonide-3-O-angelate** is a critical component.[12] The compound's ability to induce cell death in cancer cells while sparing normal cells makes it a valuable therapeutic agent.[2]

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